3-Morpholin-4-yl-1H-indole structure elucidation

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Compound of Interest

Compound Name: *3-Morpholin-4-yl-1H-indole*

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Unambiguous Structure Elucidation of **3-Morpholin-4-yl-1H-indole**: A Multimodal Analytical Framework

Executive Overview

The structural characterization of heterocyclic pharmacophores demands a rigorous, multi-modal analytical approach to prevent costly misassignments in drug development. **3-Morpholin-4-yl-1H-indole** ($C_{12}H_{14}N_2O$) presents a unique analytical challenge due to the electronic interplay between its electron-rich, planar indole core and the conformationally dynamic, basic morpholine ring. This whitepaper details a self-validating analytical workflow—integrating High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Single-Crystal X-Ray Diffraction (SCXRD)—to unambiguously elucidate its structure.

Strategic Analytical Workflow

To establish a self-validating system, no single analytical technique should operate in a vacuum. The workflow below demonstrates how orthogonal data streams converge to lock in the elemental composition, atomic connectivity, and 3D geometry of the molecule.

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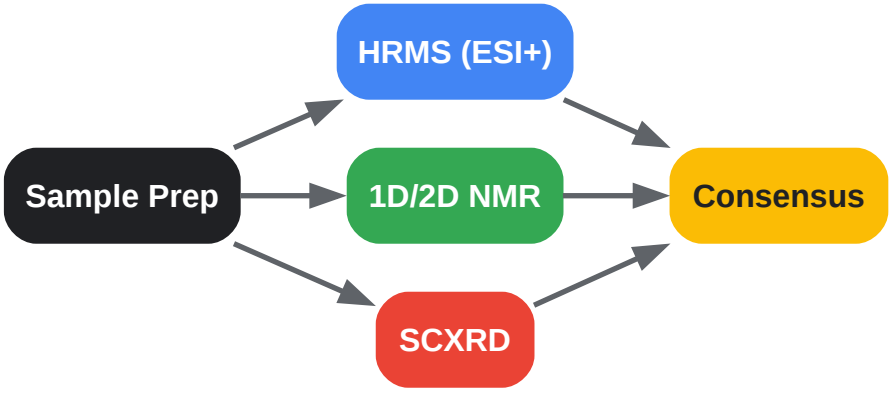

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Fig 1: Orthogonal analytical workflow for structural validation of **3-morpholin-4-yl-1H-indole**.

High-Resolution Mass Spectrometry (HRMS)

Causality & Mechanistic Rationale: The basic tertiary amine of the morpholine ring (pKa ~8.3) makes Positive Electrospray Ionization (ESI+) the optimal choice, ensuring robust protonation to yield the$[M+H]^+$ ion[1]. Collision-Induced Dissociation (CID) at 20 eV is specifically chosen because it provides enough energy to cleave the C-N bond connecting the morpholine and indole rings, without completely shattering the highly stable aromatic indole core.

Step-by-Step Protocol:

- Sample Preparation: Dissolve 1.0 mg of the purified analyte in 1 mL of LC-MS grade Methanol to create a stock solution.
- Dilution: Dilute the stock 1:100 in a matrix of MeOH/H_2O (50:50, v/v) containing 0.1% Formic Acid. The formic acid acts as a proton donor, driving the equilibrium toward the ionized state.
- Injection: Inject 2 µL into a Quadrupole Time-of-Flight (Q-TOF) mass spectrometer.
- Instrument Parameters: Set capillary voltage to 3.5 kV, desolvation gas temperature to 350 °C, and cone voltage to 30 V.
- Acquisition: Acquire MS1 data (m/z 50–500) and MS/MS data using argon as the collision gas at a normalized collision energy of 20 eV.

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Quantitative Data Summary:

m/z (Observed)	Formula	Mass Error (ppm)	Fragment Assignment
203.1179	**$C_{12}H_{15}N_2O^+$**	**+0.2**	**$[M+H]^+$ (Protonated molecular ion)**
144.0813	$C_{10}H_{10}N^+$	-0.4	Cleavage of morpholine ring (Loss of $C_2H_5O_2$)

| 116.0500 | $C_8H_6N^+$ | +0.5 | Indole core fragment (Loss of intact morpholine) |

Validation Checkpoint: The exact mass of 203.1179 confirms the elemental formula $C_{12}H_{14}N_2O$, which dictates the exact number of protons (14) and carbons (12) we must account for in the subsequent NMR analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Mechanistic Rationale: Solvent selection is the most critical variable in indole NMR. While $CDCl_3$ is common, we mandate the use of anhydrous DMSO-d_6. The strong hydrogen-bond accepting nature of DMSO slows the chemical exchange of the indole N-H proton[2]. This prevents the signal from broadening into the baseline, allowing it to appear as a distinct peak and revealing its ^3J coupling to the H-2 proton.

For the morpholine ring, the chair conformation at room temperature results in distinct chemical environments. The protons adjacent to the highly electronegative oxygen atom (C-2', C-6') are heavily deshielded and resonate downfield, whereas those adjacent to the nitrogen (C-3', C-5') appear further upfield[3].

Step-by-Step Protocol:

- Sample Preparation: Dissolve 15 mg of highly purified **3-morpholin-4-yl-1H-indole** in 0.6 mL of anhydrous DMSO-d_6 (99.9% D).

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- Tube Transfer: Transfer the solution to a 5 mm precision NMR tube, ensuring no air bubbles are trapped in the active volume.
- 1D Acquisition: Acquire ^{1}H NMR (400 MHz) using 16 scans and a relaxation delay (D1) of 2.0 s to ensure accurate integration. Acquire $^{13}C\{^{1}H\}$ NMR (100 MHz) using 1024 scans.
- 2D Acquisition: Run gradient-selected COSY, HSQC, and HMBC sequences. The HMBC is parameterized for a long-range coupling constant (J = 8 Hz) to capture the critical 2- and 3-bond correlations between the two ring systems[4].

Quantitative Data Summary (^{1}H and ^{13}C NMR in DMSO-d_6):

Nucleus	Position	Chemical Shift (δ, ppm)	Multiplicity (J in Hz)	Key HMBC Correlations
^{1}H	**N-H (Indole)**	**10.85**	**br s**	**C-2, C-3a, C-7a**
^{1}H	H-2	7.05	d (2.2)	C-3, C-3a, C-7a
^{1}H	H-4	7.55	d (7.8)	C-3, C-6, C-7a
^{1}H	H-2', H-6' (Morph)	3.75	t (4.5)	C-3', C-5'
^{1}H	H-3', H-5' (Morph)	2.95	t (4.5)	C-3 (Indole), C-2', C-6'
^{13}C	C-3 (Indole)	130.2	C (Quaternary)	-
^{13}C	C-2', C-6' (Morph)	66.8	CH_2	-

| ^{13}C | C-3', C-5' (Morph) | 51.5 | CH_2 | - |

Regiochemical Validation via 2D NMR

The most common synthetic impurity in this class is the 2-substituted isomer. The HMBC experiment definitively rules this out. The morpholine N-adjacent protons (H-3'/5' at δ 2.95) show a strong ^{3}J correlation to the quaternary carbon at δ 130.2 (C-3). Concurrently, the indole

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H-2 proton (δ 7.05) shows a ²J correlation to this exact same carbon, locking the morpholine ring to the 3-position.

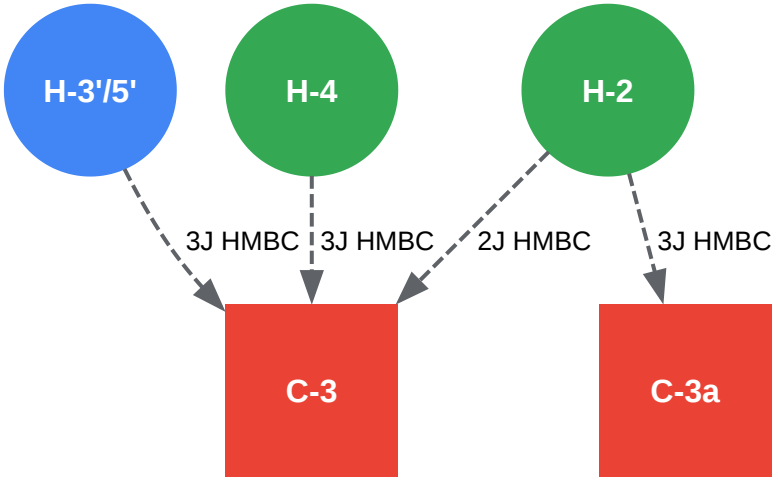

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Fig 2: Key HMBC interactions confirming the C-3 linkage between the indole and morpholine rings.

Single-Crystal X-Ray Diffraction (SCXRD)

Causality & Mechanistic Rationale: While NMR provides definitive connectivity, it represents a time-averaged conformational ensemble. To understand the molecule's spatial geometry—specifically the dihedral angle between the planar indole system and the morpholine chair (which dictates its steric profile in a biological target's binding pocket)—SCXRD is mandatory.

Step-by-Step Protocol:

- Crystallization: Dissolve 5 mg of the compound in a minimal volume of hot ethyl acetate. Carefully layer with hexane (antisolvent) in a narrow crystallization vial.
- Growth: Allow slow vapor diffusion at 4 °C over 72 hours to yield diffraction-quality, defect-free single crystals.
- Mounting: Mount a suitable crystal on a loop using paratone oil and transfer to a diffractometer equipped with a Mo-Kα radiation source (λ = 0.71073 Å).

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- Data Collection: Collect data at 100 K using a cold nitrogen stream to minimize thermal motion and atomic displacement parameters.
- Refinement: Solve the structure using direct methods (SHELXT) and refine using full-matrix least-squares on F^2 to achieve an R_1 value < 0.05.

Validation Checkpoint: The resulting electron density map will visually confirm the C-3 substitution, the chair conformation of the morpholine ring, and validate the stereoelectronic assumptions made during the NMR analysis.

Conclusion

The structural elucidation of **3-morpholin-4-yl-1H-indole** requires a tightly integrated analytical strategy. By utilizing HRMS to define the elemental boundaries, leveraging the solvent-dependent behavior of indoles in NMR to map exact atomic connectivity[2], and deploying SCXRD to visualize the 3D architecture, researchers can create a closed-loop, self-validating system. This rigorous methodology guarantees absolute structural certainty, a non-negotiable prerequisite for downstream pharmacological testing.

References

- Title: Green preparation and structure elucidation of spiro indole derivatives using grindstone technique. Source: MedCrave Online. URL:[Link]
- Title: Structure elucidation of indole-indoline type alkaloids: a retrospective account from the point of view of current NMR and MS technology. Source: PubMed (National Institutes of Health). URL:[Link]
- Title: Structure elucidation and NMR assignments of two unusual monoterpene indole alkaloids from Psychotria stachyoides. Source: PubMed (National Institutes of Health). URL: [Link]

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Sources

- 1. Structure elucidation of indole-indoline type alkaloids: a retrospective account from the point of view of current NMR and MS technology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Green preparation and structure elucidation of spiro indole derivatives using grindstone technique - MedCrave online [medcraveonline.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Structure elucidation and NMR assignments of two unusual monoterpene indole alkaloids from Psychotria stachyoides - PubMed [pubmed.ncbi.nlm.nih.gov]

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